

Physical and chemical properties of (4-Thien-2-yltetrahydropyran-4-yl)methylamine

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Compound of Interest

Compound Name: (4-Thien-2-yltetrahydropyran-4-yl)methylamine

Cat. No.: B1604254

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An In-depth Technical Guide to the Physical and Chemical Properties of **(4-Thien-2-yltetrahydropyran-4-yl)methylamine**

Introduction

(4-Thien-2-yltetrahydropyran-4-yl)methylamine is a unique heterocyclic compound that incorporates three key chemical motifs: a saturated tetrahydropyran (oxane) ring, an aromatic thiophene moiety, and a primary aminomethyl group. This trifunctional architecture makes it a compound of significant interest for researchers in medicinal chemistry and materials science. The primary amine serves as a versatile synthetic handle and a basic center for salt formation, the thiophene ring provides a π -rich aromatic system that can engage in various electronic interactions, and the tetrahydropyran core acts as a rigid, non-planar scaffold.

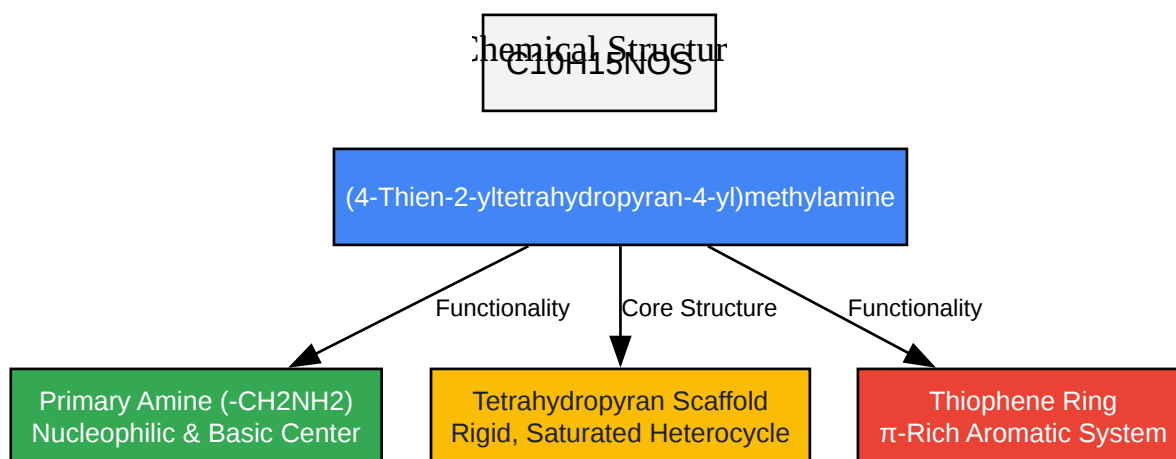
This guide provides a comprehensive technical overview of the known and predicted properties of this compound. As a senior application scientist, the goal is not merely to list data but to provide context, explain the causality behind its chemical behavior, and offer field-proven insights into its analysis and potential manipulation. The protocols described herein are designed as self-validating systems, ensuring that researchers can confidently characterize and utilize this molecule in their development pipelines.

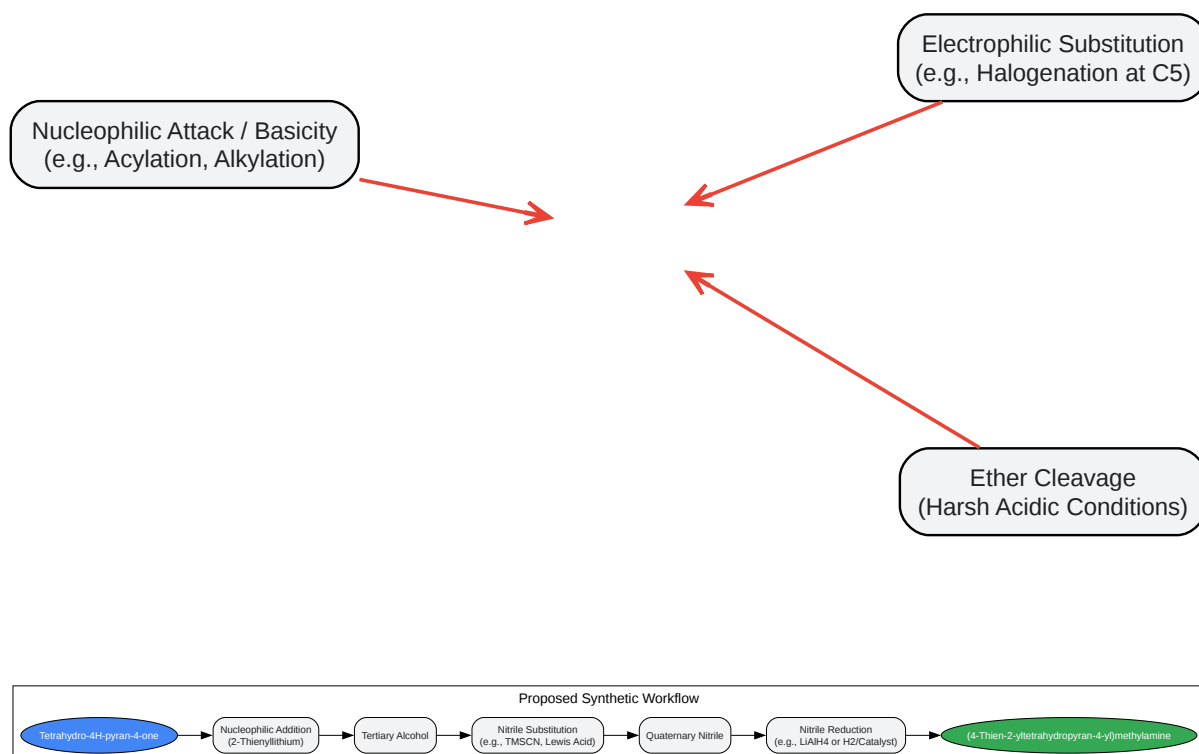
Chemical Identity and Structure

The unambiguous identification of a compound is the foundation of all subsequent research. The key identifiers for **(4-Thien-2-yltetrahydropyran-4-yl)methylamine** are summarized below.

| Identifier | Value | Source |
|-------------------|---|--------|
| CAS Number | 906422-74-0 | [1][2] |
| IUPAC Name | (4-thiophen-2-yloxan-4-yl)methanamine | [2] |
| Molecular Formula | C ₁₀ H ₁₅ NOS | [1][2] |
| Molecular Weight | 197.30 g/mol | [1][2] |
| Canonical SMILES | C1COCCC1(CN)C2=CC=CS2 | [2] |
| InChI Key | LBEBHUWSRFXHQR-UHFFFAOYSA-N | [1][2] |
| Synonyms | 4-thien-2-yltetrahydropyran-4-yl methylamine, 4-(Aminomethyl)-4-(thien-2-yl)tetrahydro-2H-pyran | [1][2] |

The structure is characterized by a quaternary carbon at the 4-position of the tetrahydropyran ring, which is substituted with both a thiophen-2-yl group and an aminomethyl group.





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References

- 1. (4-Thien-2-yltetrahydropyran-4-yl)methylamine, 97%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 2. Page loading... [guidechem.com]
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